

Essential Safety and Logistical Information for Handling DM-4103

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Compound of Interest

Compound Name: DM-4103

Cat. No.: B584659

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, operation, and disposal of **DM-4103**, a metabolite of the vasopressin V2-receptor antagonist, Tolvaptan. Given that a specific Safety Data Sheet (SDS) for **DM-4103** (CAS No. 1346599-56-1) is not readily available, this guidance is based on the safety information for the parent compound, Tolvaptan, and supplemented with available data on **DM-4103**. It is imperative to handle this compound with care in a laboratory setting.

I. Compound Identification and Hazards

DM-4103 is identified as a significant metabolite of Tolvaptan. While specific hazard classifications for **DM-4103** are not established, the parent compound, Tolvaptan, is classified with the following hazards:

- Acute toxicity, oral (Category 4)[1]
- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Suspected of damaging fertility or the unborn child (Category 2)[2]
- May cause respiratory irritation (Category 3)[1]

It is prudent to assume that **DM-4103** may exhibit similar hazardous properties.

II. Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personnel safety.

Equipment	Specification	Purpose
Hand Protection	Chemical-impermeable gloves (e.g., Butyl rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes.
Skin and Body	Laboratory coat, long-sleeved	To prevent skin contamination.
Respiratory	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.	To prevent inhalation of airborne particles.

III. Safe Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated place, such as a chemical fume hood.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Do not eat, drink, or smoke in the handling area.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from incompatible materials such as strong oxidizing agents.[4]
- Store locked up.[2]

IV. Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

V. Disposal Plan

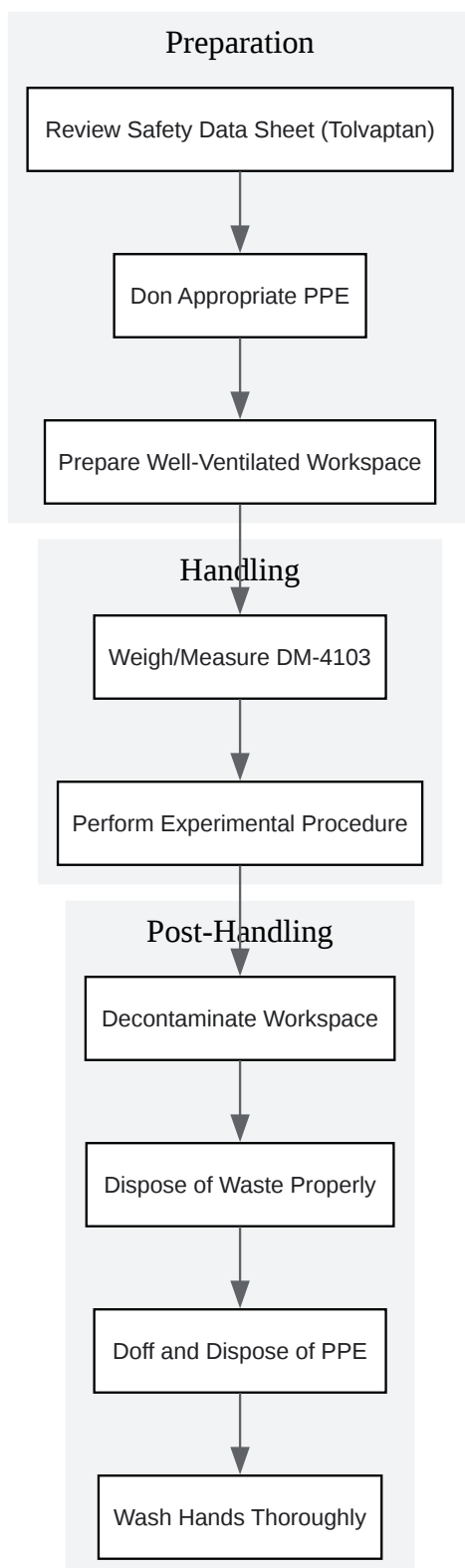
All waste materials must be disposed of in accordance with local, state, and federal regulations.

- **Unused Material:** Dispose of as hazardous waste. Contact a licensed professional waste disposal service.
- **Contaminated Materials:** Any materials that have come into contact with **DM-4103**, including PPE and spill cleanup materials, should be treated as hazardous waste and disposed of accordingly.
- **Containers:** Empty containers may retain product residue and should be disposed of as hazardous waste.

It is inappropriate to dispose of this compound by flushing it down the toilet or discarding it in the regular trash.^[5]

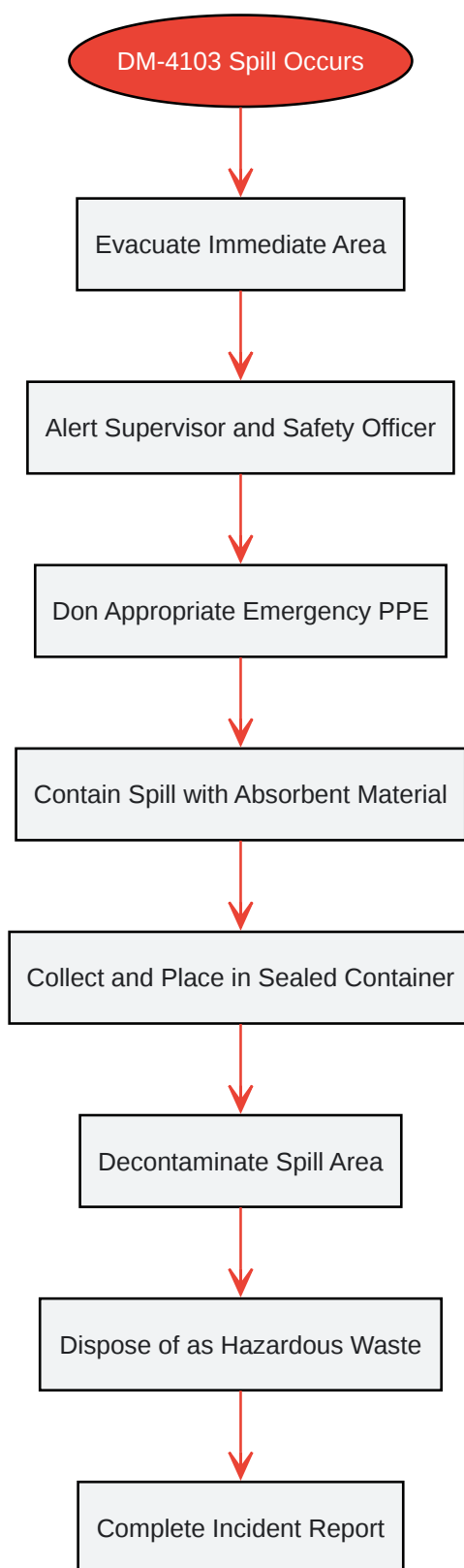
Visual Guidance: Operational Workflow and Emergency Response

To further clarify the procedural steps for handling **DM-4103**, the following diagrams illustrate the standard operational workflow and the emergency response plan for a spill.



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Caption: Standard operational workflow for handling **DM-4103**.



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Caption: Emergency response plan for a **DM-4103** spill.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling DM-4103]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b584659#personal-protective-equipment-for-handling-dm-4103]

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